

# Application Notes and Protocols for TMS Neuronavigation and Experimental Control

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This document provides detailed application notes and protocols for the use of software in Transcranial Magnetic Stimulation (TMS) neuronavigation and experimental control. The following sections offer a comprehensive overview of available software, their key features, and step-by-step protocols for typical experimental workflows.

## Overview of Software for TMS Neuronavigation and Experimental Control

The landscape of software for TMS research can be broadly categorized into commercial and open-source solutions for neuronavigation, and dedicated software for experimental control and data analysis.

**Neuronavigation Software:** These systems are crucial for the accurate and reproducible targeting of TMS pulses to specific brain regions. They typically involve the co-registration of a subject's head with their anatomical MRI scan, allowing for real-time tracking of the TMS coil position relative to the brain.

**Experimental Control Software:** This software is used to design and execute experimental paradigms, including stimulus presentation, response recording, and precise timing of TMS pulses in coordination with external events.

Data Analysis Software: Following data acquisition, specialized software is used to analyze the collected data, such as motor evoked potentials (MEPs), electroencephalography (EEG) responses, or behavioral data.

A summary of prominent software in each category is presented below.

## Quantitative Data Summary

The following tables provide a structured comparison of key quantitative and qualitative features of the discussed software packages.

### Table 1: Commercial TMS Neuronavigation Software

Feature	Brainsight	visor2	The Neural Navigator	BrainVoyager TMS Neuronavigator
Developer	Rogue Research Inc.	ANT Neuro	Brain Science Tools	Brain Innovation B.V.
Tracking Technology	Infrared Optical Tracking	Infrared Optical Tracking	Magnetic Position Tracking	Ultrasound or Optical Tracking
MRI/fMRI Integration	Yes (DICOM, NIfTI, Analyze, etc.) <a href="#">[1]</a> <a href="#">[2]</a>	Yes (DICOM, NIfTI) <a href="#">[3]</a> <a href="#">[4]</a>	Yes (DICOM, NIfTI) <a href="#">[5]</a> <a href="#">[6]</a>	Yes (VMR, VMP) <a href="#">[7]</a> <a href="#">[8]</a>
Targeting Methods	Anatomical, Functional (fMRI, EEG, NIRS), MNI/Talairach coordinates <a href="#">[2]</a> <a href="#">[9]</a>	Anatomical, Functional (fMRI), MRI-less (5.5cm rule) <a href="#">[4]</a> <a href="#">[10]</a>	Anatomical, Functional, MNI template <a href="#">[5]</a> <a href="#">[11]</a>	Anatomical, Functional <a href="#">[7]</a>
EMG Integration	Integrated 2-channel EMG, compatible with multi-channel systems <a href="#">[1]</a> <a href="#">[12]</a>	Up to 8 EMG channels supported <a href="#">[13]</a>	Compatible with external EMG systems	Compatible with external EMG systems
EEG Integration	Yes, with NEURO PRAX TMS/tES and other systems <a href="#">[1]</a> <a href="#">[9]</a>	Yes, with simultaneous EEG/TMS recording <a href="#">[3]</a>	Compatible with external EEG systems	Compatible with external EEG systems
Robotics Integration	Supports Axilum TMS-Robot <a href="#">[1]</a> <a href="#">[14]</a>	Optional collaborative robot-assisted addon (vmove) <a href="#">[13]</a>	Not explicitly mentioned	Not explicitly mentioned
E-field Modeling	Integration with SimNIBS <a href="#">[1]</a> <a href="#">[15]</a>	E-field based neuronavigation[	Not explicitly mentioned	Not explicitly mentioned

13]

**Table 2: Open-Source TMS Neuronavigation Software**

Feature	NaviNIBS	InVesalius Navigator	StimTrack
Developer	Open-source community	Center for Information Technology Renato Archer	Open-source community
Tracking Technology	Multiple tracking hardware options[16]	NDI Polaris, Polhemus Patriot, and others[17]	Optical tracker[18]
MRI/fMRI Integration	Yes[16]	Yes[17][19]	Primarily for repositioning without individual MRI
Targeting Methods	Flexible target specification[16]	Anatomical targeting[17][19]	Repositioning based on previously defined "hotspot"
EMG/EEG Integration	Yes, extensible add-on system[16]	Can be integrated with external systems	Can be integrated with external systems
Robotics Integration	Yes, integration with robotic positioning systems[16]	Yes, with tms-robot-control[20]	Not explicitly mentioned
Key Advantage	Comprehensive and extensible for research[16]	Free, open-source, and compatible with multiple trackers[21]	Good alternative to commercial systems for corticospinal excitability studies

**Table 3: Experimental Control and Data Analysis Software**

Software	Type	Key Features for TMS Research	Integration
E-Prime	Commercial	Millisecond-precision stimulus presentation, TTL triggering for TMS pulses, response collection.[22][23][24]	Integrates with Net Station for EEG, can trigger Magstim TMS devices.[22]
PsychoPy	Open-Source	Flexible experiment design with Python scripting, good for complex paradigms.	Can be integrated with various hardware via parallel/serial ports or dedicated hardware.
MATLAB (with toolboxes)	Commercial	Custom script development for complex experimental control and data analysis.	MAGIC Toolbox: External control of TMS devices (e.g., MagVenture).[25] TMSAnalysisToolBox: Analysis of MEPs, silent periods, etc.[26]
NeuroSimo	Open-Source	Closed-loop EEG- or EMG-guided TMS, real-time signal processing.[27]	Supports Bittium NeurOne and BrainProducts actiCHamp EEG devices.[27]

## Experimental Protocols

This section provides detailed protocols for common TMS experimental procedures using the discussed software.

### Protocol 1: Standard Neuronavigated Single-Pulse TMS Experiment

This protocol outlines the steps for delivering single TMS pulses to a predefined cortical target using a commercial neuronavigation system like Brainsight or visor2.

Objective: To accurately target a specific brain region for single-pulse TMS and record resulting physiological or behavioral responses.

Materials:

- TMS stimulator and coil (e.g., Magstim, MagVenture)
- Neuronavigation system (e.g., Brainsight, visor2) with tracking camera
- Subject-specific T1-weighted MRI scan
- EMG recording system (optional, for motor cortex mapping)
- Experimental control computer with software (e.g., E-Prime)
- Head and coil trackers

Procedure:

- Subject Preparation:
  - Seat the subject comfortably in a non-metallic chair.
  - Attach the head tracker securely to the subject's head, ensuring it does not move during the experiment.
  - If recording MEPs, attach EMG electrodes to the target muscle.
- Software and Hardware Setup:
  - Launch the neuronavigation software.
  - Create a new project and import the subject's MRI data.[\[1\]](#)[\[5\]](#)
  - Attach the coil tracker to the TMS coil.
- Co-registration:

- Perform the co-registration procedure to align the subject's head with their MRI scan. This typically involves using a pointer tool to digitize anatomical landmarks (e.g., nasion, tragi) on the subject's head that correspond to the same landmarks on the MRI.[28]
- Target Definition:
  - Define the stimulation target on the 3D reconstructed brain. This can be done by:
    - Anatomical Targeting: Selecting a specific gyrus or Brodmann area.
    - Functional Targeting: Loading fMRI activation maps or EEG source localization results as overlays and selecting the peak activation as the target.[9]
    - Coordinate-based Targeting: Entering MNI or Talairach coordinates.[29]
- Coil Positioning:
  - The neuronavigation software will provide real-time visual feedback of the coil's position and orientation relative to the target.[9]
  - Position the TMS coil on the subject's head, guided by the software's display, until the virtual coil representation is aligned with the defined target. The software will typically indicate optimal positioning with visual cues (e.g., a "bullseye").[28]
- Experimental Control and Stimulation:
  - Launch the experimental control software (e.g., E-Prime).
  - The control software will send TTL triggers to the TMS stimulator at precise times determined by the experimental paradigm.[22]
  - For each trial, the experimenter ensures the coil is correctly positioned before the TMS pulse is delivered.
- Data Recording:
  - The neuronavigation software logs the coil position and orientation for each delivered pulse.[1]

- The EMG system records MEPs, and the experimental control software records behavioral responses.

## Protocol 2: Open-Source Neuronavigated TMS with InVesalius Navigator

This protocol describes a more cost-effective approach to neuronavigated TMS using the open-source InVesalius Navigator software.

Objective: To perform neuronavigated TMS for research purposes using freely available software.

Materials:

- TMS stimulator and coil
- InVesalius Navigator software installed on a computer
- Compatible spatial tracking device (e.g., NDI Polaris)[\[17\]](#)
- Subject-specific T1-weighted MRI scan
- Head and coil trackers

Procedure:

- Software and Hardware Setup:
  - Launch InVesalius Navigator.
  - Connect the spatial tracking device to the computer.
  - Import the subject's MRI data.[\[17\]](#)
- Tracker and Tool Configuration:
  - Define the head and coil trackers within the software. This involves specifying the geometry of the trackers.

- Co-registration:
  - Use the pointer tool to digitize anatomical landmarks on the subject's head.
  - Identify the same landmarks on the 3D head model in the software to complete the co-registration.
- Target Definition:
  - Define the stimulation target on the subject's brain anatomy within the software.[\[19\]](#)
- Neuronavigation and Stimulation:
  - The software will display the real-time position of the TMS coil relative to the target.[\[19\]](#)
  - Manually position the coil over the target, using the visual feedback from the software.
  - Trigger the TMS stimulator manually or through a separate experimental control script.

### **Protocol 3: TMS-EEG Co-registration and Experiment**

This protocol details the procedure for simultaneous TMS and EEG recording, a powerful technique for investigating cortical reactivity and connectivity.

Objective: To record high-quality EEG data during TMS stimulation to study TMS-evoked potentials (TEPs).

Materials:

- TMS-compatible EEG system (e.g., with sample-and-hold amplifiers)
- Neuronavigation system (e.g., Brainsight, visor2)
- TMS stimulator and coil
- Subject-specific T1-weighted MRI scan

Procedure:

- Subject and EEG Preparation:
  - Prepare the subject's scalp and apply the EEG cap. Ensure low electrode impedances.
  - Use a TMS-compatible EEG cap and electrodes to minimize artifacts.
- Neuronavigation Setup:
  - Perform the standard neuronavigation setup as described in Protocol 1.
- Electrode Digitization:
  - Use the neuronavigation system's pointer tool to digitize the position of each EEG electrode on the subject's head. This is crucial for accurate source localization of the EEG data.[\[9\]](#)
- Coil Positioning and Stimulation:
  - Position the TMS coil over the target brain region using the neuronavigation system.
  - Deliver TMS pulses while continuously recording EEG data. The neuronavigation system will log the precise location of each pulse.
- Data Acquisition and Artifact Removal:
  - The EEG system will record the brain's response to each TMS pulse.
  - Specialized software and techniques are required for offline analysis to remove the large TMS-induced artifact from the EEG signal.

## Diagrams

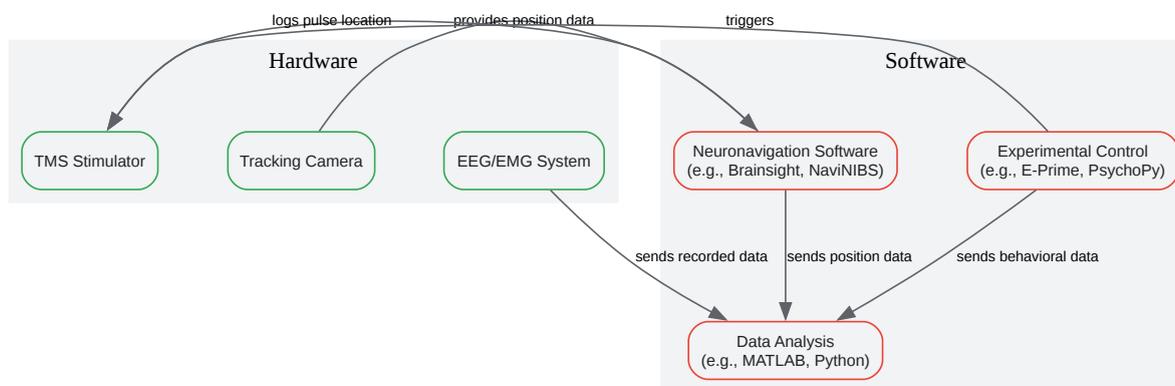
### Experimental Workflow for Neuronavigated TMS



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Caption: A typical workflow for a neuronavigated TMS experiment.

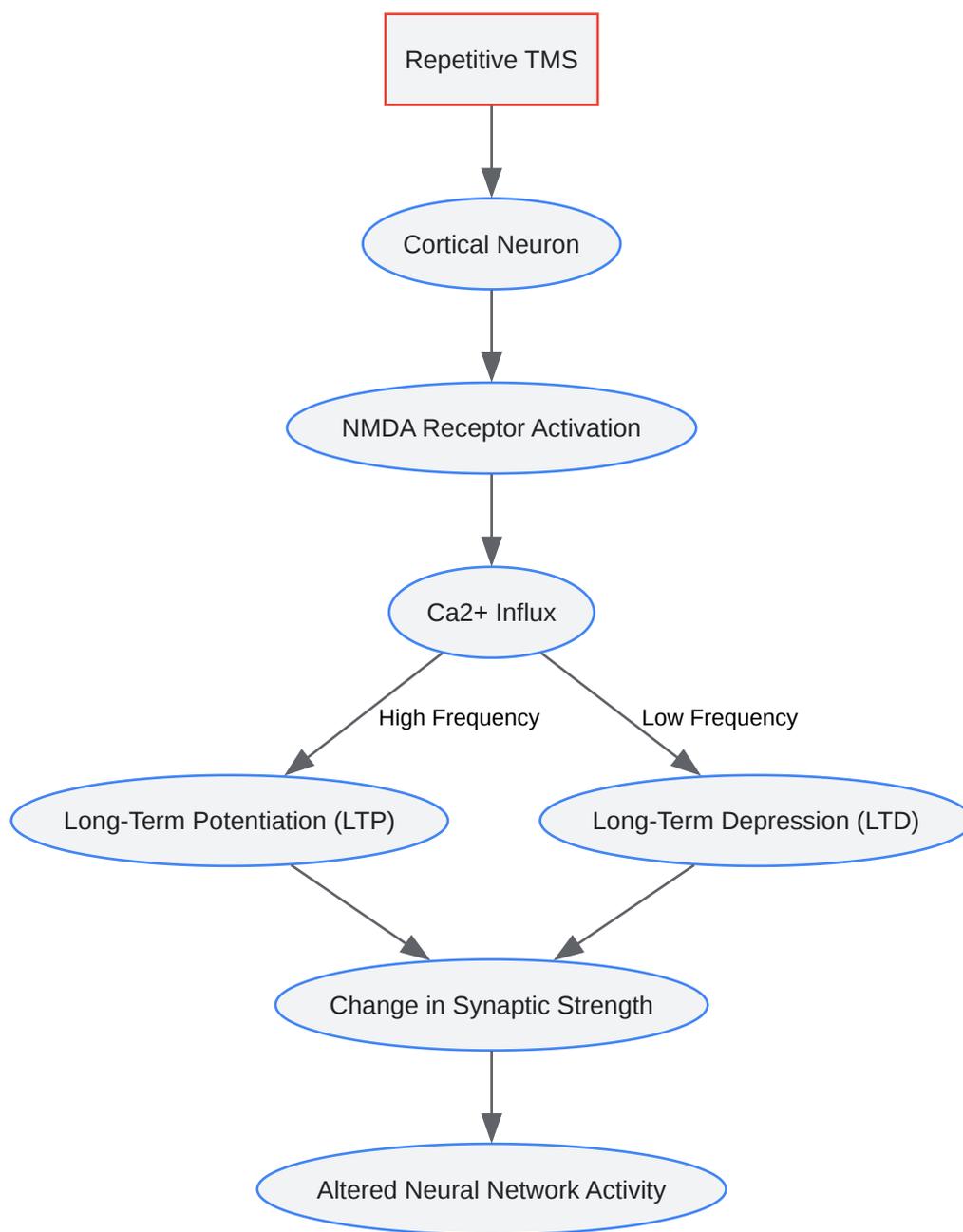
## Logical Relationship of Software Components



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Caption: Logical connections between hardware and software components.

## Signaling Pathway for TMS-induced Plasticity (Conceptual)



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Caption: A simplified conceptual diagram of TMS-induced synaptic plasticity.

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